

Physical and chemical properties of Cyclobutylmethanamine hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyclobutylmethanamine

Cat. No.: B1581762

[Get Quote](#)

An In-depth Technical Guide on the Physical and Chemical Properties of **Cyclobutylmethanamine** Hydrochloride

Introduction

Cyclobutylmethanamine hydrochloride (CAS No. 5454-82-0) is a primary amine salt that serves as a valuable building block in organic synthesis, particularly in the development of novel pharmaceutical compounds. Its cyclobutyl moiety offers a unique three-dimensional scaffold that can be exploited to enhance binding affinity and selectivity to biological targets. This document provides a comprehensive overview of the physical and chemical properties of **Cyclobutylmethanamine** hydrochloride, intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical and Physical Properties

The fundamental physical and chemical characteristics of **Cyclobutylmethanamine** hydrochloride are summarized below. These properties are crucial for its handling, storage, and application in experimental settings.

Identification and Structure

Property	Value	Reference
IUPAC Name	cyclobutylmethanamine;hydrochloride	[1]
CAS Number	5454-82-0	[1][2][3][4]
Molecular Formula	C ₅ H ₁₂ ClN	[1][2][4]
Molecular Weight	121.61 g/mol	[1][4]
Canonical SMILES	C1CC(C1)CN.Cl	[1]
InChIKey	JVZOVVGVJPJVLSL-UHFFFAOYSA-N	[1]
Synonyms	Cyclobutylmethanamine hydrochloride, (Aminomethyl)cyclobutane hydrochloride, 1-Cyclobutylmethanamine hydrochloride	[1][2][3]

Physicochemical Data

A summary of the key physicochemical properties is presented in the table below, providing a quantitative basis for experimental design and formulation development.

Property	Value	Reference
Appearance	Off-White to Pale Beige Solid	[3]
Melting Point	>212°C (decomposition)	[3]
Solubility	Slightly soluble in DMSO, Methanol, and Water	[3]
pKa (Predicted)	10.50 ± 0.29 (for the parent amine)	[5]
Storage Temperature	Room Temperature, under inert atmosphere	[3]

Stability and Storage

Cyclobutylmethanamine hydrochloride is generally stable under standard laboratory conditions.[3] However, it is hygroscopic and should be stored in a tightly sealed container under an inert atmosphere, such as argon or nitrogen, to prevent moisture absorption.[3][5] The compound is incompatible with strong oxidizing agents.[6] For long-term storage, it is recommended to keep it in a cool, dry place.[7]

The stability of amine hydrochloride salts in solution is pH-dependent. Acidic conditions generally favor the protonated, more stable form of the amine. A study on a different amine hydrochloride, cyproheptadine hydrochloride, in an oral liquid formulation at pH 3.7 showed it to be stable for at least 180 days at room temperature, which suggests that maintaining a low pH can be beneficial for the stability of aqueous solutions of such salts.[8]

Safety and Handling

Cyclobutylmethanamine hydrochloride is classified as harmful and an irritant. Adherence to standard safety protocols is essential when handling this compound.

GHS Hazard Information

Hazard Class	Pictogram	Signal Word	Hazard Statement
Acute toxicity, oral	GHS07	Warning	H302: Harmful if swallowed
Skin corrosion/irritation	GHS07	Warning	H315: Causes skin irritation
Serious eye damage/eye irritation	GHS07	Warning	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	GHS07	Warning	H335: May cause respiratory irritation

Data sourced from aggregated GHS information.[1][9]

Precautionary Measures

- Engineering Controls: Handle in a well-ventilated area, preferably in a fume hood.[10]
- Personal Protective Equipment (PPE): Wear appropriate protective clothing, chemical-resistant gloves, and safety goggles with side-shields.[10]
- Handling: Avoid breathing dust, fumes, or vapors.[9] Prevent contact with skin and eyes.[10]
- First Aid: In case of contact, immediately flush the affected area with plenty of water. If inhaled, move to fresh air. If swallowed, seek immediate medical attention.[9]

Experimental Protocols

Detailed methodologies for determining key physicochemical properties of **Cyclobutylmethanamine** hydrochloride are provided below.

Melting Point Determination (Capillary Method)

- Sample Preparation: Finely powder a small amount of the solid compound.
- Capillary Loading: Pack the powdered sample into a capillary tube to a height of 2-3 mm.
- Instrumentation: Place the capillary tube in a calibrated melting point apparatus.
- Heating: Heat the sample at a rate of 10-20°C per minute initially.
- Observation: Once the temperature is within 20°C of the expected melting point, reduce the heating rate to 1-2°C per minute.
- Data Recording: Record the temperature range from the appearance of the first liquid drop to the complete liquefaction of the sample. Note any decomposition, indicated by a change in color or gas evolution.

Solubility Determination (Shake-Flask Method)

- System Preparation: Prepare saturated solutions by adding an excess of the compound to a known volume of the solvent (e.g., water, methanol, DMSO) in a sealed flask.
- Equilibration: Agitate the flasks at a constant temperature (e.g., 25°C) for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.

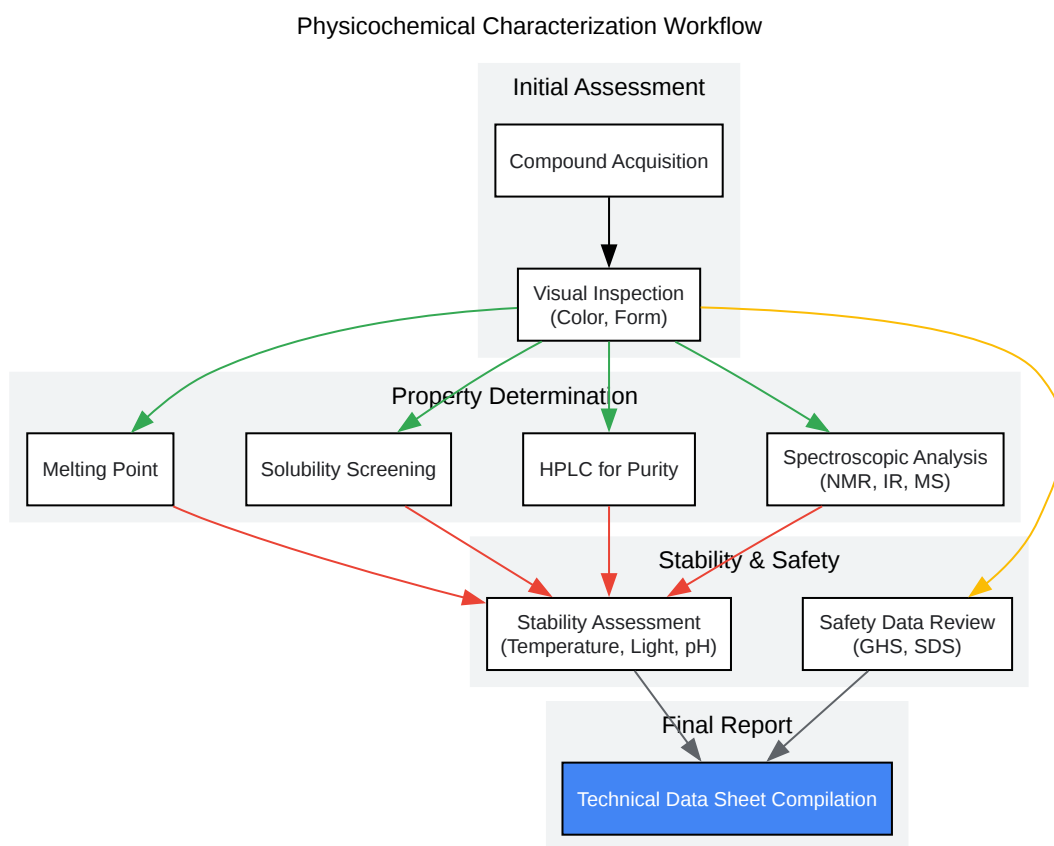
- **Phase Separation:** Allow the solutions to stand undisturbed for phase separation. If necessary, centrifuge or filter the samples to remove undissolved solid.
- **Quantification:** Accurately withdraw an aliquot of the clear supernatant.
- **Analysis:** Determine the concentration of the dissolved compound in the aliquot using a suitable analytical technique, such as HPLC with UV detection or quantitative NMR.
- **Calculation:** Express the solubility in terms of mg/mL or mol/L.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

- **Chromatographic System:**
 - **Column:** C18 reverse-phase column (e.g., 150 mm x 4.6 mm, 5 μ m particle size).
 - **Mobile Phase:** A gradient or isocratic mixture of an aqueous buffer (e.g., 0.1% trifluoroacetic acid in water) and an organic solvent (e.g., acetonitrile or methanol).
 - **Flow Rate:** 1.0 mL/min.
 - **Detection:** UV spectrophotometer at a suitable wavelength (e.g., 210 nm, as primary amines have low UV absorbance at higher wavelengths).
- **Standard Preparation:** Prepare a standard solution of known concentration (e.g., 1 mg/mL) in the mobile phase.
- **Sample Preparation:** Prepare a sample solution of similar concentration.
- **Injection:** Inject equal volumes (e.g., 10 μ L) of the standard and sample solutions into the chromatograph.
- **Data Analysis:** Record the chromatograms. Calculate the purity of the sample by comparing the area of the main peak to the total area of all peaks, expressed as a percentage.

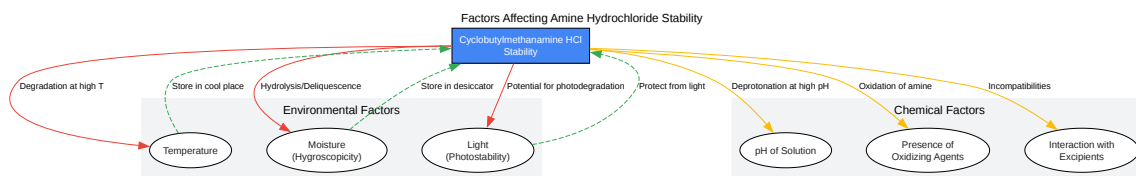
Visualizations

The following diagrams illustrate key logical workflows and concepts relevant to the study of **Cyclobutylmethanamine** hydrochloride.



[Click to download full resolution via product page](#)

Caption: Workflow for the physicochemical characterization of **Cyclobutylmethanamine** HCl.



[Click to download full resolution via product page](#)

Caption: Key factors influencing the stability of **Cyclobutylmethanamine** hydrochloride.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Cyclobutylmethanamine hydrochloride | C₅H₁₂CIN | CID 21707944 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemwhat.com [chemwhat.com]
- 3. Cyclobutylmethanamine hydrochloride | 5454-82-0 [amp.chemicalbook.com]
- 4. scbt.com [scbt.com]
- 5. 4415-83-2 CAS MSDS (Cyclobutylmethanamine) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 6. Methanamine hydrochloride | 593-51-1 [chemicalbook.com]

- 7. tcichemicals.com [tcichemicals.com]
- 8. Chemical stability of cyproheptadine hydrochloride in an oral liquid dosage form - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. echemi.com [echemi.com]
- 10. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Physical and chemical properties of Cyclobutylmethanamine hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581762#physical-and-chemical-properties-of-cyclobutylmethanamine-hydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com